

An In-Depth Technical Guide on N,N,5-Trimethylisoxazol-3-amine

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Compound of Interest

Compound Name: *N,N,5-Trimethylisoxazol-3-amine*

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Abstract

N,N,5-Trimethylisoxazol-3-amine is a substituted isoxazole, a class of heterocyclic compounds recognized for its wide-ranging pharmacological activities. The isoxazole nucleus is a key pharmacophore in numerous bioactive molecules and approved drugs. This technical guide provides a comprehensive review of the available scientific literature on **N,N,5-Trimethylisoxazol-3-amine**, focusing on its synthesis, physicochemical properties, and potential biological activities. Due to the limited specific data on this particular compound, this review also encompasses information on closely related 3-amino-5-methylisoxazole derivatives to provide a broader context and potential avenues for future research.

Introduction

The isoxazole ring is a five-membered heterocycle containing one nitrogen and one oxygen atom in adjacent positions. This structural motif is present in a variety of natural products and synthetic molecules with significant biological activities, including anti-inflammatory, antimicrobial, antiviral, and anticancer properties.^{[1][2]} The substitution pattern on the isoxazole core dictates the molecule's pharmacological profile. 3-Amino-5-methylisoxazole, a close structural analog of the title compound, serves as a versatile building block for the synthesis of more complex molecules, including isoxazolopyrimidinones.^[1] This guide aims to collate and present the technical data available for **N,N,5-Trimethylisoxazol-3-amine** to support further research and development efforts.

Physicochemical Properties

Quantitative data for **N,N,5-Trimethylisoxazol-3-amine** is sparse in the public domain. The following table summarizes the basic molecular information.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ N ₂ O	PubChem[3]
Molecular Weight	126.16 g/mol	PubChem[3]
CAS Number	60148-37-0	BLD Pharm[4]
Canonical SMILES	CN(C)C1=CC(=NO1)C	PubChem[3]
InChI	InChI=1S/C6H10N2O/c1-5-4-6(8(2)3)7-9-5/h4H,1-3H3	PubChem[3]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **N,N,5-Trimethylisoxazol-3-amine** is not readily available in the reviewed literature, its synthesis can be inferred from general methods for preparing N,N-dialkyl-5-aminoisoxazoles. One plausible synthetic route involves the N-alkylation of 5-methylisoxazol-3-amine.

General Synthesis of 3-Amino-5-methylisoxazole

A common precursor, 3-amino-5-methylisoxazole, can be synthesized through several routes. One patented method involves a three-step process starting from ethyl acetate and acetonitrile. [5]

Experimental Protocol (Hypothetical, based on related syntheses):

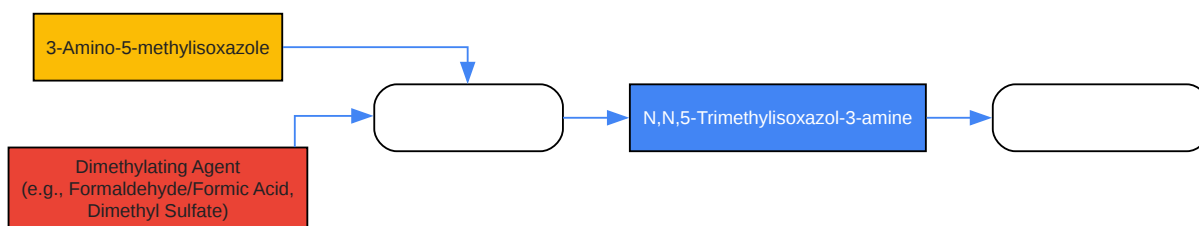
- Step 1: Synthesis of Acetyl Acetonitrile: Ethyl acetate and acetonitrile are reacted in the presence of a strong base like sodium hydride (NaH), n-butyllithium (n-BuLi), or lithium diisopropylamide (LDA) to form acetyl acetonitrile.[5]
- Step 2: Formation of Hydrazone: The resulting acetyl acetonitrile is then reacted with p-toluenesulfonyl hydrazide to form the corresponding hydrazone.[5]

- Step 3: Ring Closure: The hydrazone undergoes a ring-closing reaction with hydroxylamine hydrochloride under alkaline conditions to yield 3-amino-5-methylisoxazole.[5]

Another documented method involves the reaction of 3-hydroxybutanenitrile with hydroxylamine hydrochloride and potassium carbonate, followed by treatment with iron(III) chloride in toluene.[6] This process yields 3-amino-5-methylisoxazole with a reported purity of 98.8% and a yield of 77%.[6]

N,N-Dimethylation of 3-Amino-5-methylisoxazole (Hypothetical Workflow)

The final step to obtain **N,N,5-Trimethylisoxazol-3-amine** would involve the dimethylation of the primary amine group of 3-amino-5-methylisoxazole. This is a common transformation in organic synthesis.



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Caption: Hypothetical workflow for the synthesis of **N,N,5-Trimethylisoxazol-3-amine**.

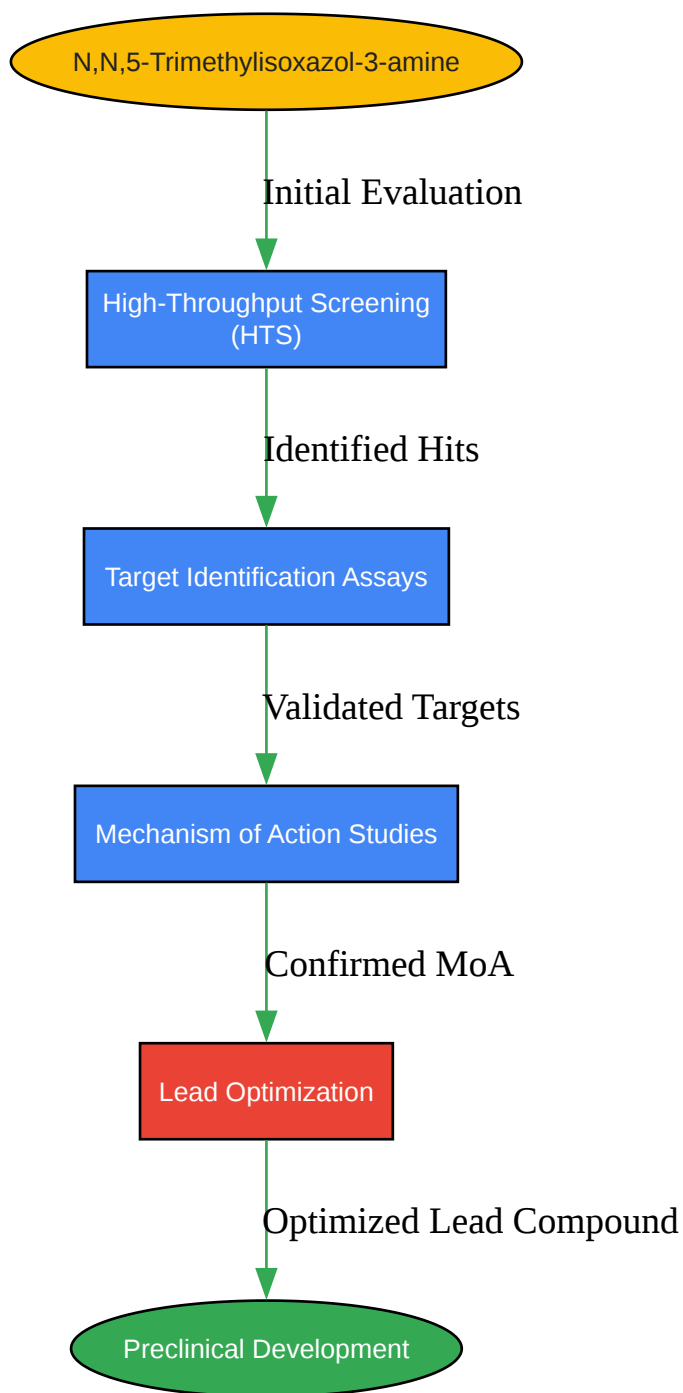
Potential Biological Activity and Signaling Pathways

Direct pharmacological data for **N,N,5-Trimethylisoxazol-3-amine** is not available in the current literature. However, the broader class of isoxazole derivatives has been extensively studied and shown to exhibit a wide range of biological activities.

The isoxazole scaffold is a component of molecules with known antibacterial, antifungal, anti-HIV, and anticancer activities.[1] For instance, some (5-oxazolyl)phenyl amine derivatives have demonstrated potent antiviral activity against Hepatitis C virus (HCV) and Coxsackie virus B3

(CVB3).[2] Additionally, various N-acyl- α -amino ketones and 1,3-oxazoles, which share structural similarities, have shown antimicrobial effects.[7]

Given the diverse bioactivities of related compounds, **N,N,5-Trimethylisoxazol-3-amine** could potentially interact with various biological targets. The logical relationship for investigating its potential bioactivity is outlined below.



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Caption: Logical workflow for the investigation of biological activity.

Conclusion and Future Directions

N,N,5-Trimethylisoxazol-3-amine is a compound for which detailed scientific data is currently lacking. This guide has provided an overview of its basic properties and a hypothetical, yet plausible, synthetic pathway based on established chemical principles for related isoxazoles. The rich pharmacology of the isoxazole class of compounds suggests that **N,N,5-Trimethylisoxazol-3-amine** may possess interesting biological activities worthy of investigation.

Future research should focus on:

- Developing and optimizing a robust synthetic protocol for **N,N,5-Trimethylisoxazol-3-amine**.
- Performing comprehensive physicochemical characterization.
- Conducting broad-spectrum biological screening to identify potential therapeutic applications.
- Elucidating the mechanism of action for any identified biological activities.

This foundational work will be crucial for unlocking the potential of **N,N,5-Trimethylisoxazol-3-amine** in drug discovery and development.

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